

Solubility and stability of 5-nitroindole-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Nitroindole-2-carboxylic acid

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An In-Depth Technical Guide to the Solubility and Stability of **5-Nitroindole-2-Carboxylic Acid**

Introduction

5-Nitroindole-2-carboxylic acid is a pivotal intermediate in medicinal chemistry and organic synthesis, serving as a versatile scaffold for the development of novel bioactive molecules, including those with anti-inflammatory and antimicrobial properties.^[1] Its chemical structure, featuring an indole core, a carboxylic acid functional group, and an electron-withdrawing nitro group, confers unique reactivity.^[1] However, these same functional groups present significant challenges for researchers, particularly concerning the compound's limited aqueous solubility and potential for chemical instability.

This technical guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive analysis of the solubility and stability profiles of **5-nitroindole-2-carboxylic acid**. By elucidating the underlying physicochemical principles and providing actionable experimental protocols, this document aims to empower scientists to effectively handle, formulate, and utilize this compound, thereby mitigating risks of experimental variability and accelerating the drug discovery and development timeline.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **5-nitroindole-2-carboxylic acid** is essential for predicting its behavior in various experimental and formulation settings. These properties are the primary determinants of its solubility and stability characteristics.

Property	Value	Source
Synonyms	5-Nitro-1H-indole-2-carboxylic Acid	[1]
CAS Number	16730-20-4	[1]
Molecular Formula	C ₉ H ₆ N ₂ O ₄	[1]
Molecular Weight	206.16 g/mol	[1]
Appearance	Light yellow to pale brown powder/crystal	[1][2]
Melting Point	326 °C (decomposes)	
Predicted pKa	~4.0 (inferred from structurally similar nitroindole carboxylic acids)	[3]
Storage Conditions	Store at 0-8 °C, protected from light	[1]

Solubility Profile

The poor aqueous solubility of many indole derivatives is a well-documented challenge in drug development.[4] **5-Nitroindole-2-carboxylic acid** is no exception, exhibiting solubility characteristics that are highly dependent on the chosen solvent system and its pH.

Qualitative Solubility

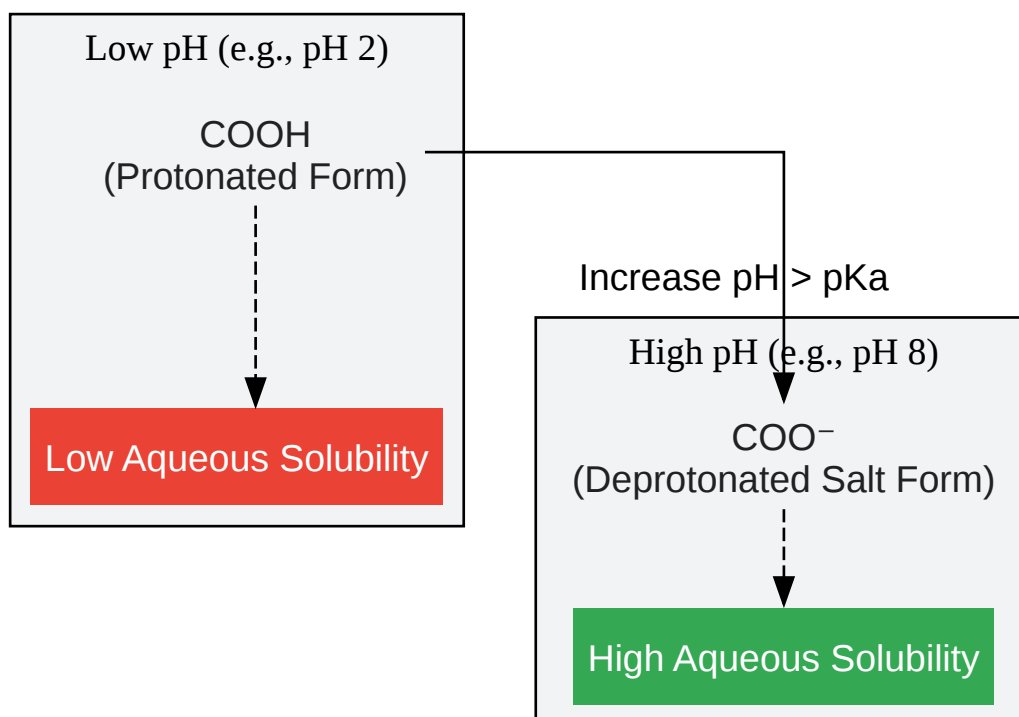
The compound is sparingly soluble in water but shows moderate solubility in polar organic solvents.[5] Commonly used solvents for creating stock solutions include dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[5][6][7] It is also soluble in alcohols such as methanol and ethanol.[6]

Factors Influencing Solubility

pH: The single most critical factor governing the aqueous solubility of **5-nitroindole-2-carboxylic acid** is pH. The carboxylic acid moiety is weakly acidic, with an estimated pKa around 4.0.[3]

- Below its pKa ($\text{pH} < 4$): The compound exists predominantly in its neutral, protonated form, which is significantly less soluble in aqueous media.[8]
- Above its pKa ($\text{pH} > 4$): The carboxylic acid is deprotonated to form the more soluble carboxylate salt.[8]

This relationship is fundamental to designing appropriate buffers and formulation strategies.



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Caption: Relationship between pH and the ionization state/solubility of **5-nitroindole-2-carboxylic acid**.

Co-solvents: For many applications, the use of water-miscible organic solvents, or co-solvents, is necessary to achieve the desired concentration.[4][6] Solvents like ethanol or polyethylene glycols (PEGs) can be incorporated into aqueous buffers to increase the solubility of hydrophobic compounds.[4] When preparing dilutions from a DMSO stock, it is crucial to keep the final DMSO concentration low (typically <0.5% - 1%) to avoid precipitation and potential toxicity in biological assays.[4]

Strategies for Solubility Enhancement

When faced with solubility challenges, several formulation strategies can be employed:

- **pH Adjustment:** The most straightforward method is to dissolve the compound in a slightly alkaline buffer (e.g., pH 7.4-8.0) to ensure the formation of the soluble carboxylate salt.[\[8\]](#)
- **Co-Solvent Systems:** Employing binary solvent mixtures, such as ethanol/water or PEG/water, can significantly improve solubility.[\[4\]](#)[\[9\]](#)
- **Cyclodextrin Complexation:** Cyclodextrins are cyclic oligosaccharides that can encapsulate poorly soluble molecules within their lipophilic inner cavity, forming an inclusion complex with a hydrophilic exterior.[\[4\]](#)[\[9\]](#) This complex dramatically increases the apparent aqueous solubility of the guest molecule.[\[4\]](#) Hydroxypropyl- β -cyclodextrin (HP- β -CD) is a commonly used derivative for this purpose.[\[4\]](#)[\[9\]](#)
- **Use of Surfactants:** Non-ionic surfactants like Tween 80 (Polysorbate 80) can be added to formulations.[\[4\]](#)[\[9\]](#) Surfactants form micelles that can solubilize hydrophobic compounds, increasing their concentration in aqueous solutions.[\[9\]](#)

Stability Profile

The chemical stability of **5-nitroindole-2-carboxylic acid** is a critical parameter for ensuring the integrity of experimental results and the shelf-life of stock solutions and formulations. The indoline/indole ring and the nitroaromatic system are susceptible to several degradation pathways.[\[7\]](#)[\[8\]](#)

Factors Affecting Stability

- **Light:** Nitroaromatic systems are often photosensitive. Exposure to light, particularly UV radiation, can induce photodegradation, potentially leading to the formation of nitrosoindole and other byproducts.[\[7\]](#)[\[8\]](#) A color change in the solid or solution (e.g., darkening or turning brownish) is often an indicator of degradation.[\[7\]](#)
- **Temperature:** Elevated temperatures accelerate the rate of all degradation pathways, including thermal decomposition and oxidation.[\[7\]](#)[\[8\]](#) Repeated freeze-thaw cycles of solutions should also be avoided.[\[8\]](#)

- pH: Extreme pH values can catalyze the hydrolysis of the molecule.[7][8] While solubility is increased at higher pH, excessively basic conditions can promote degradation of the indole ring.
- Oxygen/Oxidizing Agents: The indole/indoline ring is susceptible to oxidation.[7][8] Contact with atmospheric oxygen or strong oxidizing agents (e.g., hydrogen peroxide) can lead to the formation of oxidized species.[8]
- Reducing Agents: The nitro group is readily reduced to an amino group or other reduced species.[8] Contact with reducing agents should be avoided unless this transformation is the intended reaction.[8]

Recommended Storage and Handling

To maintain the integrity of **5-nitroindole-2-carboxylic acid**, the following practices are strongly recommended:

- Solid Compound: Store the solid in a tightly sealed, opaque container (e.g., amber vial) in a refrigerator at 2-8°C.[8] For long-term storage, keeping it in a desiccator under an inert atmosphere (e.g., argon or nitrogen) is ideal.[8]
- Solutions: Stock solutions should be prepared fresh whenever possible.[8] If storage is necessary, use a dry, aprotic solvent like DMSO, store in amber vials at low temperatures (2-8°C or -20°C), and minimize exposure to ambient light.[8] When using aqueous buffers, ensure they have been de-gassed to remove dissolved oxygen.[8]

Experimental Protocols

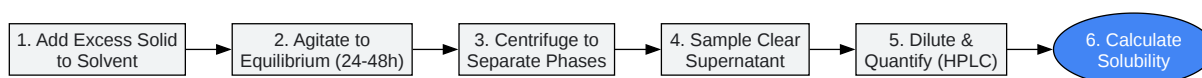
The following protocols provide standardized methodologies for determining the solubility and stability of **5-nitroindole-2-carboxylic acid**.

Protocol 1: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol determines the thermodynamic equilibrium solubility of the compound in a specific solvent system.[3]

Methodology:

- Preparation: Add an excess amount of solid **5-nitroindole-2-carboxylic acid** to a known volume of the desired solvent (e.g., phosphate-buffered saline pH 7.4) in a sealed glass vial. The excess solid is crucial to ensure saturation is reached.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C or 37°C) using a shaker or rotator for a defined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, stop the agitation and allow the suspension to settle. Centrifuge the samples at high speed to pellet the undissolved solid.[10]
- Sampling: Carefully remove an aliquot of the clear supernatant without disturbing the solid pellet.
- Quantification: Dilute the supernatant with a suitable solvent (e.g., mobile phase for HPLC). Analyze the concentration of the dissolved compound using a validated analytical method, such as HPLC-UV.[10]
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor, expressing the result in units such as µg/mL or mM.



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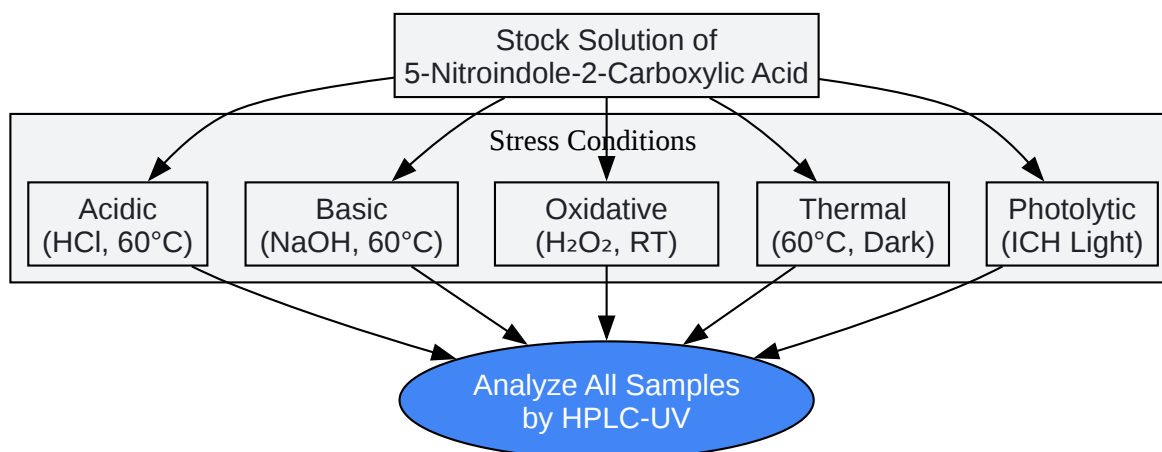
Caption: Workflow for the Shake-Flask method to determine equilibrium solubility.

Protocol 2: Forced Degradation (Stress Testing) Study

This study is designed to identify potential degradation pathways and the intrinsic stability of the molecule under various stress conditions.[8]

Methodology:

- Stock Solution: Prepare a stock solution of **5-nitroindole-2-carboxylic acid** in a suitable solvent (e.g., 1 mg/mL in acetonitrile/water).^[11]
- Stress Conditions: Aliquot the stock solution and subject it to the following parallel conditions, including a control sample stored at 2-8°C in the dark:
 - Acid Hydrolysis: Add an equal volume of 0.1 M HCl. Incubate at 60°C for 24 hours.^[8]
 - Base Hydrolysis: Add an equal volume of 0.1 M NaOH. Incubate at 60°C for 24 hours.^[8]
 - Oxidative Degradation: Add an equal volume of 3% hydrogen peroxide (H₂O₂). Store at room temperature, protected from light, for 24 hours.^[8]
 - Thermal Degradation: Incubate a solution at 60°C in the dark for 24 hours.^[8]
 - Photodegradation: Expose a solution in a transparent vial to a light source compliant with ICH Q1B guidelines.^[8] A parallel sample should be wrapped in aluminum foil to serve as a dark control.^[8]
- Sample Analysis: After the incubation period, neutralize the acidic and basic samples. Analyze all stressed samples and the control by a stability-indicating HPLC method (see Section 5).
- Data Interpretation: Compare the chromatograms of the stressed samples to the control. A decrease in the main peak area and the appearance of new peaks indicate degradation. This data helps to identify conditions to avoid during handling and storage.



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Caption: Workflow for a forced degradation study to assess chemical stability.

Analytical Methods for Quantification

Accurate quantification is the cornerstone of any solubility or stability study. High-Performance Liquid Chromatography (HPLC) with UV detection is the most common and reliable method for analyzing **5-nitroindole-2-carboxylic acid**, owing to its chromophoric nitro-indole structure.

[11]

Typical HPLC Parameters:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).[11]
- Mobile Phase: A gradient of Acetonitrile and water containing an acidic modifier like 0.1% Trifluoroacetic acid (TFA) is effective.[11] The acid suppresses the ionization of the carboxylic acid, leading to better peak shape and retention.
- Flow Rate: 1.0 mL/min.[11]
- Detection: UV detection at a wavelength where the compound has significant absorbance (e.g., ~348 nm).[11]

- Quantification: Concentration is determined by comparing the peak area of the analyte to a standard curve prepared with known concentrations of the compound.

Conclusion

5-Nitroindole-2-carboxylic acid is a valuable chemical entity whose effective use hinges on a thorough understanding of its solubility and stability. Its solubility is dominated by its acidic nature, making pH control the most powerful tool for manipulation in aqueous systems. Strategies such as co-solvents and cyclodextrin complexation offer further avenues for formulation. The compound's stability is challenged by exposure to light, heat, and oxidative conditions, necessitating careful storage and handling protocols. By implementing the standardized experimental and analytical methods detailed in this guide, researchers can generate reliable and reproducible data, ensuring the successful application of **5-nitroindole-2-carboxylic acid** in their research and development endeavors.

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